

7-Isopropylindoline proper disposal procedures

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Compound of Interest

Compound Name: 7-Isopropylindoline

CAS No.: 954571-03-0

Cat. No.: B3174890

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Executive Summary & Core Directive

7-Isopropylindoline (CAS: 954571-03-0) is a specialized heterocyclic intermediate used primarily in pharmaceutical synthesis.^{[1][2][3]} As a secondary amine with a fused bicyclic structure, it presents specific chemical hazards—primarily skin/eye irritation and potential basicity—that dictate its disposal pathway.

The Golden Rule of Amine Disposal: Never dispose of **7-Isopropylindoline** down the drain.^[1]^[3] Its aquatic toxicity potential and basic nature require strict segregation from acidic waste streams to prevent exothermic neutralization reactions in waste containers.^[1]

This guide provides a self-validating operational protocol for the safe containment, labeling, and disposal of **7-Isopropylindoline**, ensuring compliance with EPA (RCRA) standards and laboratory best practices.

Hazard Identification & Physical Properties

Before disposal, you must characterize the waste.^{[4][5]} **7-Isopropylindoline** is generally classified as an irritant, but like many organic amines, it should be treated as a potential sensitizer and aquatic toxin.^{[1][3]}

Property	Data / Status	Operational Implication
CAS Number	954571-03-0	Use for waste manifesting.[1] [2][3][6]
Physical State	Liquid / Low-melting Solid	May require dissolution in solvent for transfer.[1][2][3]
Hazard Codes	H315 (Skin Irrit.), H319 (Eye Irrit.)[2]	Standard PPE (Nitrile gloves, Goggles) is mandatory.[2]
Reactivity	Secondary Amine (Basic)	INCOMPATIBLE with Acids, Acid Chlorides, Oxidizers.[2]
Storage	2-8°C, Inert Atmosphere	Waste containers do not require refrigeration unless volatile solvents are present.[1] [2][3]

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Scientist's Note: The isopropyl group at the 7-position (ortho to the nitrogen) provides steric bulk.[3] While this reduces nucleophilicity slightly compared to unsubstituted indoline, it does not negate the risk of violent reaction with strong oxidizers or concentrated acids.[1]

Waste Segregation Logic

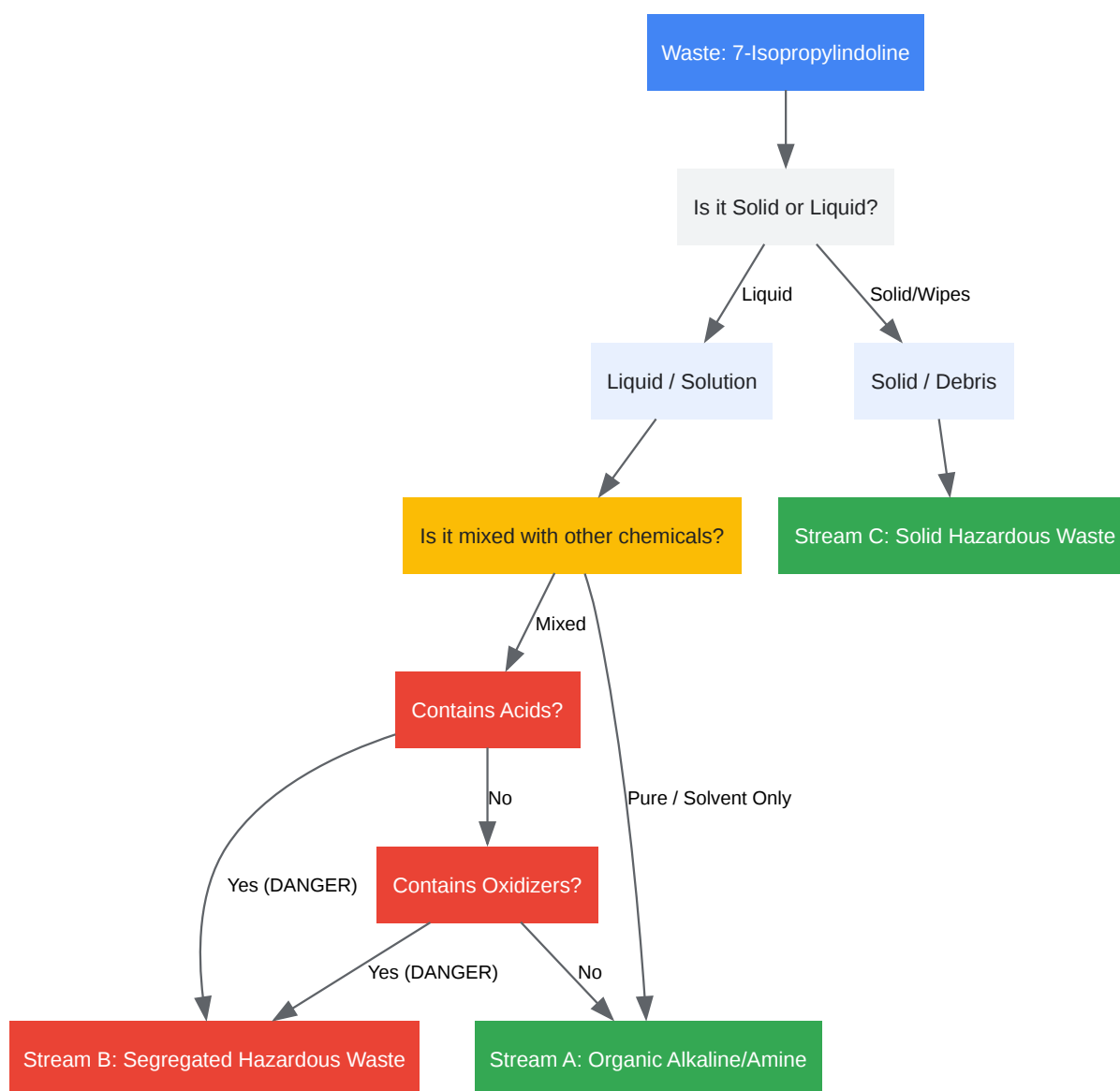
Proper segregation is the primary defense against waste container accidents.[1] **7-Isopropylindoline** must be directed into the Organic Alkaline/Amine waste stream.[1][3]

Critical Segregation Rules:

- No Acids: Mixing with acidic waste (e.g., H₂SO₄, HCl) will generate heat (exothermic salt formation) and potentially pressurize the container.

- No Oxidizers: Do not mix with peroxides, nitrates, or permanganates.

Diagram 1: Waste Stream Decision Matrix



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Caption: Decision logic for segregating **7-Isopropylindoline** waste to prevent incompatible mixtures.

Detailed Disposal Procedures

Protocol A: Liquid Waste (Solutions & Mother Liquors)

Most **7-Isopropylindoline** waste will be in solution (e.g., dissolved in DCM, Ethyl Acetate, or Methanol).^{[1][3]}

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container.^[3] Ensure the cap has a chemically resistant liner (PTFE).^[1]
- Labeling:
 - Attach a hazardous waste tag immediately upon the first drop of waste.^{[1][3]}
 - Chemical Name: Write "**7-Isopropylindoline** solution".
 - Constituents: List all solvents (e.g., "Dichloromethane 90%, **7-Isopropylindoline** 10%").
 - Hazard Checkbox: Mark "Toxic" and "Irritant".^[1] If the solvent is flammable, mark "Ignitable".
- Transfer: Pour waste using a funnel to avoid spillage. Do not fill beyond 90% capacity to allow for thermal expansion.
- Secondary Containment: Place the waste bottle in a secondary tray capable of holding 110% of the container's volume.

Protocol B: Solid Waste (Contaminated Debris)

Includes contaminated gloves, weigh boats, paper towels, and silica gel from purification.

- Collection: Use a wide-mouth HDPE jar or a double-lined hazardous waste bag designated for solid toxic waste.^{[1][3]}
- Deactivation (Silica Gel): If the compound is on silica gel, ensure the solvent has been evaporated in a fume hood before sealing (unless the facility requires wet solid waste).^[1]
- Labeling: Label as "Solid Waste Contaminated with **7-Isopropylindoline**".

Protocol C: Empty Containers

EPA regulations allow "RCRA Empty" containers to be disposed of as trash only if specific cleaning criteria are met.^{[1][3]}

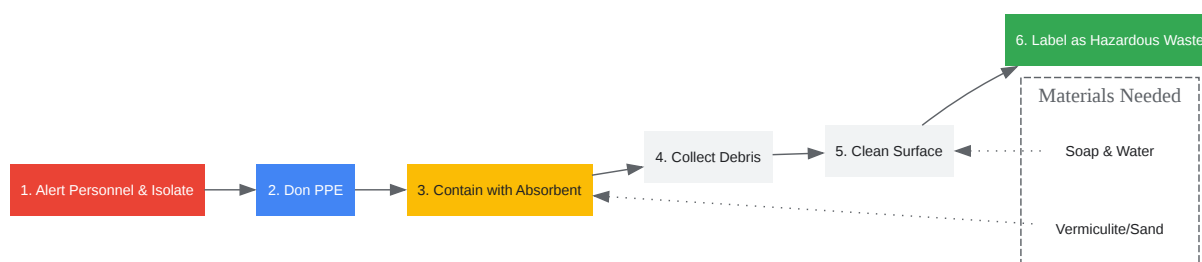
- Triple Rinse: Rinse the empty bottle three times with a solvent capable of dissolving the residue (e.g., Acetone or Ethanol).^[1]
- Rinsate Disposal: Pour all three rinses into the Liquid Waste container (Protocol A). Do not pour rinsate down the drain.^[1]
- Defacing: Cross out the original label and mark "EMPTY".^[1]
- Disposal: Discard the clean, dry container in the glass/plastic trash or recycling, depending on facility rules.

Emergency Procedures: Spill Response

In the event of a spill, rapid containment is necessary to prevent exposure and environmental release.^{[1][4][7]}

PPE Required: Nitrile gloves (double gloved recommended), lab coat, safety goggles, and a NIOSH-approved respirator if aerosolized.^[1]

Diagram 2: Spill Response Workflow



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Caption: Step-by-step workflow for managing a **7-Isopropylindoline** spill in the laboratory.

Cleanup Steps:

- Absorb: Cover the liquid spill with vermiculite, dry sand, or a commercial organic spill pad.
- Do Not Neutralize: Unlike acid spills, do not attempt to chemically neutralize the amine on the floor, as this may generate fumes or heat.[\[1\]](#)
- Wash: After collecting the solid absorbent, wipe the area with a soap and water solution.[\[1\]](#)
- Pack: Place all absorbent materials and used wipes into the Solid Waste container.[\[1\]](#)

Regulatory Compliance (RCRA)

While **7-Isopropylindoline** is not explicitly listed on the EPA's "P" or "U" lists, it must be characterized based on its properties and mixtures.[\[1\]](#)[\[3\]](#)

- Characteristic Waste: If dissolved in a flammable solvent (Flash point < 60°C), the waste carries the code D001 (Ignitable).[\[1\]](#)
- Generator Status: Ensure your facility's monthly generation limits are not exceeded.[\[1\]](#)
- Manifesting: Describe as "Waste Toxic Liquids, Organic, N.O.S. (Contains **7-Isopropylindoline**)" or similar, depending on the solvent carrier.[\[1\]](#)[\[3\]](#)

References

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